

(S)-Boc-Nipecotic Acid: A Comprehensive Technical Guide for Chiral Synthesis

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Compound of Interest

Compound Name: (S)-Boc-nipecotic acid

Cat. No.: B2967671

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(S)-1-Boc-piperidine-3-carboxylic acid, commonly known as **(S)-Boc-nipecotic acid**, is a pivotal chiral building block in modern organic synthesis and medicinal chemistry. Its rigid piperidine scaffold, combined with the stereodefined carboxylic acid functionality and the versatile Boc protecting group, makes it an invaluable intermediate for the synthesis of a wide array of complex, biologically active molecules. This guide provides an in-depth overview of its properties, synthesis, and applications for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Data

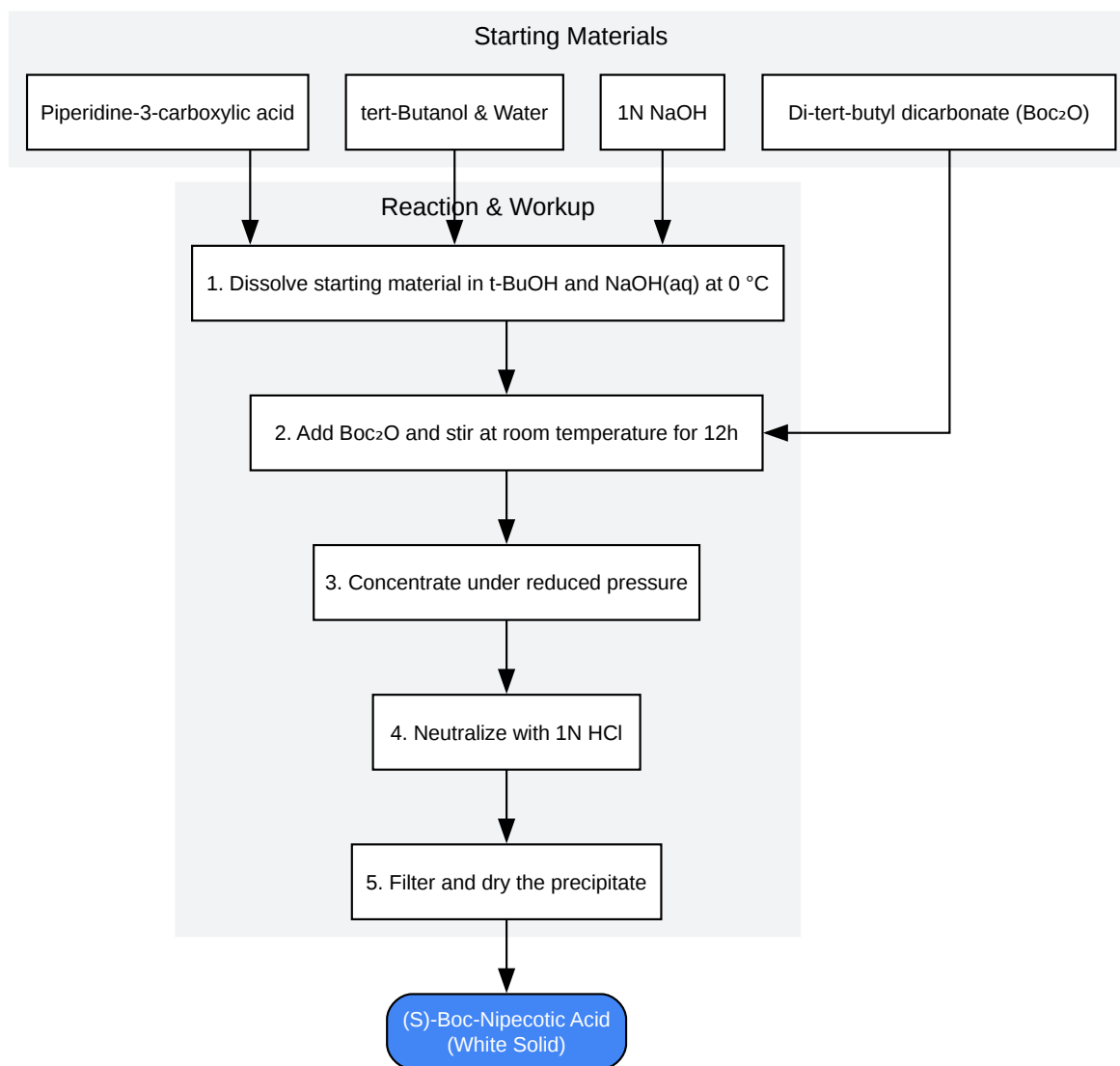
(S)-Boc-nipecotic acid is a white to off-white solid at room temperature.^{[1][2]} Its key properties are summarized below, providing essential data for reaction planning and characterization.

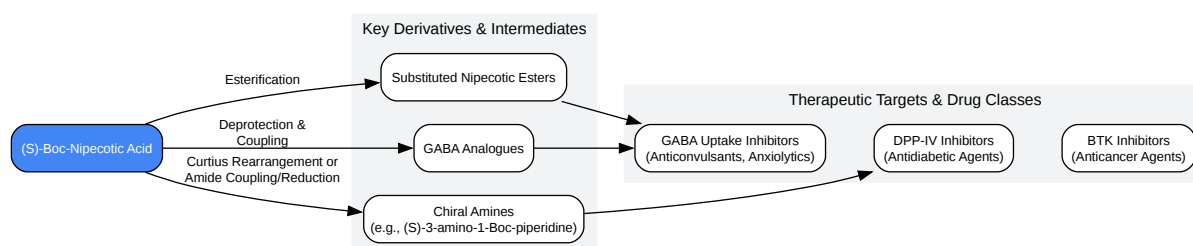
Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₉ NO ₄	[1][3]
Molecular Weight	229.27 g/mol	[3][4]
CAS Number	88495-54-9	[1][3]
Melting Point	165-169 °C[3], 159-162 °C[1]	[1][3]
Appearance	Solid[3], White to off-white powder[1][2]	[1][2][3]
Optical Rotation	[α] ²² /D +57° (c = 1 in chloroform)	[3]
pKa	4.49 ± 0.20 (Predicted)	[1]
Boiling Point	353.2 ± 35.0 °C (Predicted)	[1]
Density	1.164 ± 0.06 g/cm ³ (Predicted)	[1]
InChI Key	NXILIHONWRXHFA-QMMMGPBSA-N	[1][3]
SMILES String	CC(C)(C)OC(=O)N1CCC--INVALID-LINK--C(O)=O	[3]
¹ H NMR (400 MHz, DMSO-d ₆)	δ 1.38 (s, 9H), 1.47 (m, 1H), 1.59 (dt, J = 3.8 Hz, 1H), 1.87 (m, 1H), 2.28 (m, 1H), 2.77-2.84 (dt, J = 2.5, 3.0 Hz, 1H), 3.0 (brs, 1H), 3.67 (d, J = 11.0 Hz, 1H), 3.87 (brs, 1H), 12.2 (s, 1H)	[1]

Synthesis of (S)-Boc-Nipecotic Acid

The most common and straightforward synthesis involves the protection of the nitrogen atom of the corresponding unprotected amino acid, piperidine-3-carboxylic acid, using di-tert-butyl dicarbonate (Boc₂O). The chirality is typically introduced via resolution of the racemic nipecotic acid or by starting from a chiral precursor.

The synthesis follows a standard N-protection protocol for amino acids.





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